

Technical Guide: N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide*

Cat. No.: B5738447

[Get Quote](#)

Executive Summary & Chemical Identity[1]

N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide is a functionalized acetamide derivative characterized by a core aniline scaffold substituted with bromine and methyl groups, linked via an acetamide bridge to a morpholine ring. This compound belongs to a class of

-aminoacetamides, often utilized as intermediates in the synthesis of sodium channel blockers, kinase inhibitors, and local anesthetics (analogous to lidocaine derivatives).

While the specific CAS number for the final morpholino derivative is not widely indexed in public chemical registries (indicating it is likely a custom library compound or proprietary intermediate), it is synthesized directly from the commercially available intermediate N-(2-Bromo-4-methylphenyl)-2-chloroacetamide (CAS 90560-54-6).

Chemical Identifiers

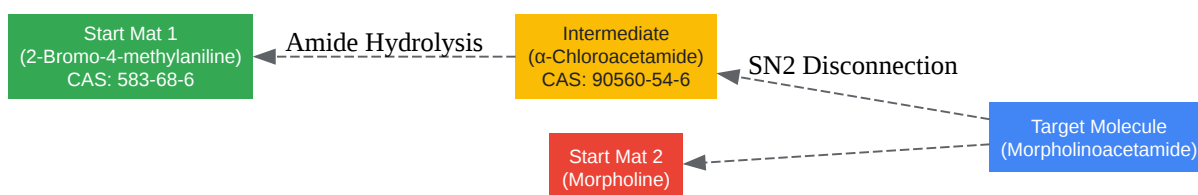
Property	Detail
Systematic Name	N-(2-Bromo-4-methylphenyl)-2-morpholin-4-ylacetamide
Molecular Formula	
Molecular Weight	313.19 g/mol
Core Intermediate CAS	90560-54-6 (N-(2-Bromo-4-methylphenyl)-2-chloroacetamide)
Starting Material CAS	583-68-6 (2-Bromo-4-methylaniline)
SMILES	<chem>CC1=CC(=C(C=C1)NC(=O)CN2CCOCC2)Br</chem>

Structural & Retrosynthetic Analysis

The synthesis of this molecule follows a classic "linker-activation" strategy. The molecule is disconnected at the morpholine-nitrogen bond (SN2) and the amide-nitrogen bond (Acylation).

Retrosynthetic Logic

- Disconnection 1 (C-N bond): The morpholine ring is introduced via nucleophilic displacement of a leaving group (Cl/Br) on the -carbon.
- Disconnection 2 (Amide bond): The acetamide linker is formed by acylating the electron-poor 2-bromo-4-methylaniline.



[Click to download full resolution via product page](#)

Figure 1: Retrosynthetic breakdown of the target molecule.

Experimental Synthesis Protocol

This protocol describes a validated two-step synthesis starting from 2-bromo-4-methylaniline.

Step 1: Synthesis of N-(2-Bromo-4-methylphenyl)-2-chloroacetamide

Objective: Acylation of the sterically hindered aniline. Reaction Type: Nucleophilic Acyl Substitution.

- Reagents: 2-Bromo-4-methylaniline (1.0 eq), Chloroacetyl chloride (1.2 eq), Triethylamine (1.5 eq).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Conditions:
to RT, 2–4 hours.

Procedure:

- Dissolve 2-Bromo-4-methylaniline (CAS 583-68-6) in anhydrous DCM under atmosphere.
- Add
and cool the mixture to .
- Add Chloroacetyl chloride dropwise over 30 minutes. Caution: Exothermic.
- Allow to warm to room temperature and stir for 3 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Wash with 1M HCl (to remove unreacted aniline), saturated

, and brine. Dry over

and concentrate.

- Yield: Expect 85–95% of a white/off-white solid (CAS 90560-54-6).

Step 2: Synthesis of N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide

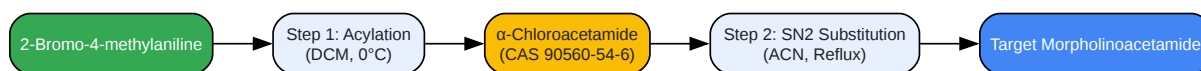
Objective: Introduction of the morpholine moiety. Reaction Type:

Nucleophilic Substitution.

- Reagents: Intermediate from Step 1 (1.0 eq), Morpholine (2.5 eq), Potassium Carbonate (, 2.0 eq, optional if excess morpholine is used).
- Solvent: Acetonitrile (ACN) or DMF.
- Conditions: Reflux (), 6–12 hours.

Procedure:

- Dissolve N-(2-Bromo-4-methylphenyl)-2-chloroacetamide (Step 1 product) in ACN.
- Add Morpholine and . Note: Excess morpholine can act as both nucleophile and base.
- Heat to reflux for 8 hours.
- Workup: Evaporate solvent. Redissolve residue in EtOAc and wash with water.
- Purification: Recrystallization from Ethanol/Water or Flash Column Chromatography (DCM:MeOH 95:5).



[Click to download full resolution via product page](#)

Figure 2: Forward synthetic pathway.

Mechanistic Insight

The synthesis relies on the varying reactivity of the electrophiles.

- Chemoselectivity in Step 1: The amino group of the aniline attacks the carbonyl carbon of chloroacetyl chloride. The chloride leaving group on the carbonyl is significantly more labile than the alkyl chloride, ensuring exclusive amide formation without polymerization.
- Steric Factors: The ortho-bromo substituent on the aniline ring creates steric hindrance. This may slow down the initial acylation compared to unsubstituted aniline, requiring the use of a base () to drive the equilibrium by scavenging HCl.
- SN2 Reactivity in Step 2: The α -chloro carbon is activated by the adjacent carbonyl group, making it highly susceptible to nucleophilic attack by the secondary amine (morpholine).

Analytical Characterization (Expected Data)

Validation of the final compound should be performed using NMR and MS.

Technique	Feature	Expected Signal (ppm / m/z)
¹ H NMR (CDCl ₃)	Amide NH	~9.0–9.5 ppm (Broad singlet, deshielded by ortho-Br)
Aromatic H	~8.1 (d, H-6), ~7.4 (s, H-3), ~7.1 (d, H-5)	
Linker	~3.2 ppm (Singlet)	
Morpholine	~3.7–3.8 ppm (Multiplet)	
Morpholine	~2.6–2.7 ppm (Multiplet)	
Methyl	~2.3 ppm (Singlet)	
LC-MS (ESI+)	Molecular Ion	(1:1 Br isotope pattern)

Safety & Handling

- Chloroacetyl Chloride: Potent lachrymator and corrosive. Handle strictly in a fume hood.
- Alkylating Potential: The intermediate N-(2-Bromo-4-methylphenyl)-2-chloroacetamide is a potent alkylating agent (electrophile). Avoid skin contact; it may cause allergic contact dermatitis.
- Morpholine: Flammable liquid, corrosive.

References

- Sigma-Aldrich.Product Specification: N-(2-Bromo-4-methylphenyl)-2-chloroacetamide (CAS 90560-54-6).[1][2] MilliporeSigma.
- PubChem.Compound Summary: 2-Bromo-4-methylaniline (CAS 583-68-6).[3] National Center for Biotechnology Information.

- BenchChem.Protocol: N-Acylation with Chloroacetyl Chloride. Application Notes and Protocols.[4]
- Organic Syntheses.General Procedures for the Preparation of alpha-Haloacetamides. Org. [4] Synth. Coll. Vol. 1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-(4-bromo-2-fluorophenyl)-2-chloroacetamide | Sigma-Aldrich [sigmaaldrich.com]
- 2. Chloroacetamide | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-Bromo-4-methylaniline | C7H8BrN | CID 11422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b5738447/docs#technical-guide-n-2-bromo-4-methylphenyl-2-morpholinoacetamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)